

Solubility of Diethylene Glycol Monovinyl Ether in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Diethylene glycol monovinyl ether (DEGMVE), a versatile monomer and chemical intermediate, exhibits broad solvency in a range of organic liquids. This technical guide provides a comprehensive overview of the solubility characteristics of DEGMVE in organic solvents. While specific quantitative solubility data is limited in publicly available literature, this document synthesizes qualitative information from various sources, discusses the structural basis for its solubility, and presents generalized experimental protocols for its determination. This guide is intended to assist researchers, scientists, and drug development professionals in the effective selection of solvents and the design of experimental procedures involving diethylene glycol monovinyl ether.

Introduction

Diethylene glycol monovinyl ether (CAS No. 929-37-3) is an organic compound featuring both a vinyl ether and a primary alcohol functional group. This unique bifunctionality makes it a valuable building block in polymer synthesis and various chemical modifications.

Understanding its solubility in different organic solvents is critical for its application in reaction chemistry, purification processes, and formulation development.

Physicochemical Properties



A summary of the key physicochemical properties of **diethylene glycol monovinyl ether** is presented in Table 1.

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₆ H ₁₂ O ₃ | [1] |
| Molecular Weight | 132.16 g/mol | [1] |
| Appearance | Colorless liquid | [1][2] |
| Boiling Point | 196 °C | [3] |
| Density | 0.968 g/mL at 25 °C | [3] |
| Flash Point | 82 °C (180 °F) | |
| Water Solubility | Soluble | [4] |

Solubility in Organic Solvents Qualitative Solubility Summary

Diethylene glycol monovinyl ether is widely reported to be miscible with a variety of organic solvents.[1][2] Its molecular structure, containing a polar hydroxyl group, ether linkages, and a less polar vinyl group, allows for favorable interactions with a broad spectrum of solvents.

Based on available information and the properties of structurally similar compounds like diethylene glycol monoethyl ether, DEGMVE is expected to be fully miscible with or highly soluble in the following classes of organic solvents:

- Alcohols: (e.g., methanol, ethanol, isopropanol) due to hydrogen bonding interactions with the hydroxyl group.
- Ketones: (e.g., acetone, methyl ethyl ketone) due to dipole-dipole interactions.
- Ethers: (e.g., diethyl ether, tetrahydrofuran) due to the "like dissolves like" principle with its own ether linkages.



- Aromatic Hydrocarbons: (e.g., toluene, benzene) based on the solubility of similar glycol ethers.
- Chlorinated Solvents: (e.g., dichloromethane, chloroform).

It is anticipated to have lower solubility in:

• Aliphatic Hydrocarbons: (e.g., hexane, heptane) due to the significant difference in polarity.

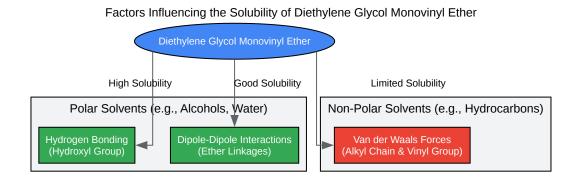
A summary of the expected qualitative solubility is presented in Table 2.

| Solvent Class | Representative Solvents | Expected Solubility |
|------------------------|--------------------------------|-----------------------------|
| Alcohols | Methanol, Ethanol | Miscible |
| Ketones | Acetone, Methyl Ethyl Ketone | Miscible |
| Ethers | Diethyl Ether, Tetrahydrofuran | Miscible/Very Soluble |
| Aromatic Hydrocarbons | Toluene, Benzene | Soluble |
| Aliphatic Hydrocarbons | Hexane, Heptane | Sparingly Soluble/Insoluble |

Structural Basis for Solubility

The solubility characteristics of **diethylene glycol monovinyl ether** can be attributed to its molecular structure, as depicted in the diagram below.





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Solubility Influences of DEGMVE.

The presence of the terminal hydroxyl group allows for strong hydrogen bonding with protic solvents like alcohols and water. The ether linkages contribute to its polarity, enabling dipole-dipole interactions with aprotic polar solvents such as ketones. The vinyl group and the ethylene backbone provide some non-polar character, allowing for weaker van der Waals interactions with less polar solvents.

Experimental Protocols for Solubility Determination

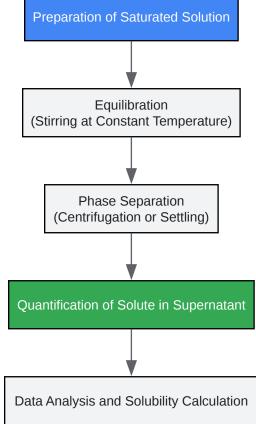
While specific experimental data for the solubility of **diethylene glycol monovinyl ether** is not readily available, the following general protocols can be employed to determine its solubility in a given organic solvent.

General Experimental Workflow

The general workflow for determining the solubility of a liquid like **diethylene glycol monovinyl ether** is depicted below.



General Workflow for Experimental Solubility Determination Preparation of Saturated Solution



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Solubility Determination Workflow.

Method 1: Gravimetric Determination

This method is suitable for determining the concentration of a saturated solution.

Materials:

- Diethylene glycol monovinyl ether
- Selected organic solvent



- Analytical balance
- Thermostatically controlled shaker or magnetic stirrer
- Centrifuge (optional)
- Glass vials with screw caps
- Pipettes
- Evaporating dish

Procedure:

- Add an excess amount of diethylene glycol monovinyl ether to a known volume or mass of the organic solvent in a sealed vial.
- Place the vial in a thermostatically controlled shaker or on a magnetic stirrer at a constant temperature.
- Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation.
- Separate the undissolved phase by allowing the mixture to stand or by centrifugation.
- Carefully transfer a known volume or mass of the clear supernatant to a pre-weighed evaporating dish.
- Evaporate the solvent under controlled conditions (e.g., in a fume hood or under reduced pressure).
- Once the solvent is fully evaporated, weigh the evaporating dish containing the dissolved diethylene glycol monovinyl ether.
- Calculate the solubility based on the mass of the solute in the known volume or mass of the solvent.

Method 2: Visual Miscibility Titration



This method is useful for determining miscibility or the point of saturation for partially miscible systems.

Materials:

- · Diethylene glycol monovinyl ether
- Selected organic solvent
- Burette
- Graduated cylinder or volumetric flask
- Stirred vessel

Procedure:

- Place a known volume of the organic solvent into the stirred vessel.
- Slowly add diethylene glycol monovinyl ether from a burette while continuously stirring.
- Observe the solution for any signs of turbidity or phase separation.
- The volume of diethylene glycol monovinyl ether added just before the solution becomes cloudy or separates into two phases is recorded.
- The solubility can be expressed as the volume of solute per volume of solvent. For complete
 miscibility, no phase separation will be observed.

Conclusion

Diethylene glycol monovinyl ether is a highly versatile solvent and chemical intermediate with broad solubility in many common organic solvents. This is attributed to its bifunctional nature, possessing both polar (hydroxyl and ether) and non-polar (vinyl and alkyl) moieties. While quantitative solubility data is scarce, the qualitative information and the provided experimental protocols offer a solid foundation for its use in research and development. For critical applications, it is recommended that researchers experimentally determine the solubility in their specific solvent systems.



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